

Promethium: An In-depth Technical Guide to its Position in the Lanthanide Series

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Compound of Interest

Compound Name: Promethium

CAS No.: 7440-12-2

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Abstract

Promethium (Pm), with atomic number 61, holds a unique position within the lanthanide series as its only element with no stable isotopes.^{[1][2]} All of its isotopes are radioactive, making it an element of significant interest in both fundamental and applied sciences, from astrophysics to medicine.^{[3][4]} This guide provides a detailed technical overview of **promethium's** placement within the lanthanide series, contextualizing its physicochemical properties relative to its neighbors. It includes a comprehensive summary of quantitative data for the entire series, a detailed experimental protocol for the separation of lanthanides via ion-exchange chromatography, and visualizations of key experimental and logical workflows relevant to the study and application of these elements.

Introduction: The Lanthanide Series and the Anomaly of Promethium

The lanthanide series, also known as the rare earth elements, comprises fifteen metallic elements from lanthanum (La, atomic number 57) to lutetium (Lu, atomic number 71).[5][6] These elements are characterized by the progressive filling of the 4f electron subshell, which imparts them with remarkably similar chemical properties.[5][7] This similarity makes their separation a significant chemical challenge.[7]

Promethium is distinguished as the only lanthanide without a stable or long-lived isotope.[6] Its existence was predicted in 1902 by Czech chemist Bohuslav Brauner, who noted a gap in the properties between neodymium (Nd) and samarium (Sm).[4][8] It was not until 1945 that Jacob A. Marinsky, Lawrence E. Glendenin, and Charles D. Coryell at Oak Ridge National Laboratory conclusively isolated and characterized **promethium** from the fission products of uranium fuel.[9][10] Due to its radioactivity, **promethium** is extremely rare in nature, with only trace amounts found in uranium ores as a product of spontaneous fission.[3]

Physicochemical Properties of the Lanthanide Series

The properties of **promethium** are largely intermediate between its neighbors, neodymium and samarium.[1][6] However, the overarching trend across the lanthanide series is the "lanthanide contraction," a greater-than-expected decrease in atomic and ionic radii with increasing atomic number.[11][12] This phenomenon is due to the poor shielding of the nuclear charge by the 4f electrons.[11][12] **Promethium**'s atomic radius is a notable exception to this steady contraction, being slightly larger than expected.[1]

Tabulated Quantitative Data

The following tables summarize key quantitative data for the lanthanide series, facilitating comparison and highlighting the position of **promethium**.

Table 1: Atomic and Electronic Properties of the Lanthanides

Element	Symbol	Atomic Number	Standard Atomic Weight	Electron Configuration	Ionic Radius (Pm, +3 charge, 6-coordinate)
Lanthanum	La	57	138.90547(7)	[Xe] 5d ¹ 6s ²	103
Cerium	Ce	58	140.116(1)	[Xe] 4f ¹ 5d ¹ 6s ²	102
Praseodymium	Pr	59	140.90766(1)	[Xe] 4f ³ 6s ²	99
Neodymium	Nd	60	144.242(3)	[Xe] 4f ⁴ 6s ²	98.3
Promethium	Pm	61	[13]	[Xe] 4f ⁵ 6s ²	97
Samarium	Sm	62	150.36(2)	[Xe] 4f ⁶ 6s ²	95.8
Europium	Eu	63	151.964(1)	[Xe] 4f ⁷ 6s ²	94.7
Gadolinium	Gd	64	157.25(3)	[Xe] 4f ⁷ 5d ¹ 6s ²	93.8
Terbium	Tb	65	158.92535(1)	[Xe] 4f ⁹ 6s ²	92.3
Dysprosium	Dy	66	162.500(1)	[Xe] 4f ¹⁰ 6s ²	91.2
Holmium	Ho	67	164.93033(1)	[Xe] 4f ¹¹ 6s ²	90.1
Erbium	Er	68	167.259(3)	[Xe] 4f ¹² 6s ²	89
Thulium	Tm	69	168.93422(1)	[Xe] 4f ¹³ 6s ²	88
Ytterbium	Yb	70	173.045(10)	[Xe] 4f ¹⁴ 6s ²	86.8
Lutetium	Lu	71	174.9668(1)	[Xe] 4f ¹⁴ 5d ¹ 6s ²	86.1

Sources:[1][2][5][6][11][14][15][16]

Table 2: Physical Properties of the Lanthanides

Element	Symbol	Density (g/cm ³)	Melting Point (°C)	Boiling Point (°C)
Lanthanum	La	6.162	920	3464
Cerium	Ce	6.770	795	3443
Praseodymium	Pr	6.77	935	3520
Neodymium	Nd	7.01	1024	3074
Promethium	Pm	7.26	1042	3000
Samarium	Sm	7.52	1072	1794
Europium	Eu	5.244	826	1529
Gadolinium	Gd	7.90	1312	3273
Terbium	Tb	8.23	1356	3230
Dysprosium	Dy	8.540	1407	2567
Holmium	Ho	8.79	1461	2720
Erbium	Er	9.066	1529	2868
Thulium	Tm	9.32	1545	1950
Ytterbium	Yb	6.90	824	1196
Lutetium	Lu	9.841	1652	3402

Sources:[\[3\]](#)[\[5\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

Experimental Protocols: Separation of Promethium

The chemical similarity of the lanthanides necessitates sophisticated separation techniques. Ion-exchange chromatography is a robust and widely used method for the separation and purification of these elements, including the isolation of **promethium** from fission product mixtures.

Ion-Exchange Chromatography for Lanthanide Separation

This protocol outlines the general procedure for separating trivalent lanthanide ions using cation-exchange chromatography with a chelating agent as the eluent. The separation relies on the differential stability of the lanthanide-chelate complexes, which is a function of the ionic radius.

I. Materials and Equipment:

- Resin: Strong acid cation-exchange resin (e.g., Dowex 50W-X8, 50-100 mesh).
- Chromatography Column: Glass or appropriate polymer column with adjustable flow control.
- Eluent: Buffered solution of a chelating agent such as ethylenediaminetetraacetic acid (EDTA) or diethylenetriaminepentaacetic acid (DTPA). The pH is typically adjusted with ammonia.
- Feed Solution: An acidic solution (e.g., in dilute HCl or HNO₃) containing the mixture of lanthanide ions.
- Ancillary Reagents: Hydrochloric acid (HCl), Nitric acid (HNO₃), Ammonia solution (NH₄OH), Oxalic acid.
- Equipment: Peristaltic pump, fraction collector, pH meter, radiation detector (for **promethium**), ICP-MS or a similar elemental analysis instrument.

II. Methodology:

- Resin Preparation and Column Packing: a. The cation-exchange resin is prepared by washing with a strong acid (e.g., 4M HCl) to ensure it is in the hydrogen (H⁺) form. b. The resin is then washed with deionized water until the effluent is neutral. c. A slurry of the prepared resin is packed into the chromatography column to form a uniform bed.
- Loading of Lanthanide Mixture: a. The acidic solution containing the mixed lanthanide ions is passed through the top of the resin bed at a controlled flow rate. b. The trivalent lanthanide

ions (Ln^{3+}) displace the H^+ ions and bind to the sulfonic acid groups of the resin. c. The column is washed with deionized water to remove any unbound anions.

- **Elution:** a. The eluent, a buffered solution of a chelating agent like EDTA, is pumped through the column. b. The chelating agent forms stable, water-soluble complexes with the lanthanide ions, causing them to detach from the resin. c. The stability of the Ln^{3+} -EDTA complex increases as the ionic radius of the lanthanide decreases (from La^{3+} to Lu^{3+}). d. Consequently, the smaller, heavier lanthanides (like Lutetium) form more stable complexes and are eluted from the column first. The larger, lighter lanthanides (like Lanthanum) are held more strongly by the resin and elute later. e. **Promethium**, being in the middle of the series, will elute between its neighbors, after samarium and before neodymium.
- **Fraction Collection and Analysis:** a. The effluent from the column is collected in discrete fractions using a fraction collector. b. Each fraction is analyzed to determine its composition. For the radioactive **promethium**, a radiation detector is used for initial identification. c. Techniques such as ICP-MS can be used for precise elemental quantification of all lanthanides in the fractions.
- **Recovery:** a. Fractions containing the purified **promethium** are combined. b. **Promethium** is typically recovered from the eluent solution by precipitation, for example, as an oxalate by adding oxalic acid. c. The **promethium** oxalate can then be calcined to produce **promethium** oxide (Pm_2O_3), a common starting material for other **promethium** compounds.

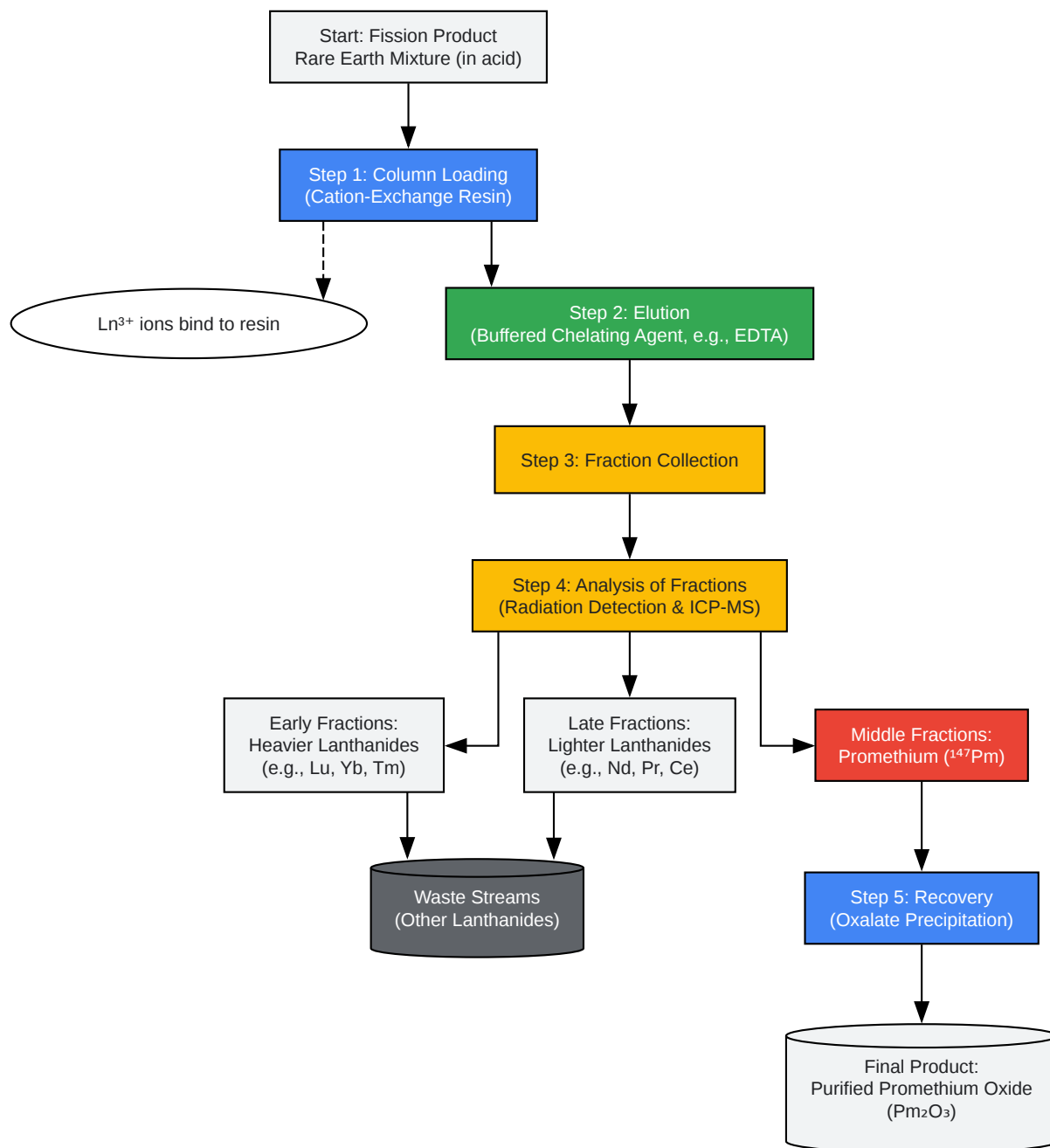
Sources:[\[3\]](#)[\[14\]](#)[\[17\]](#)[\[20\]](#)

Visualizations of Workflows and Signaling Pathways

Diagrams created using the DOT language provide a clear visual representation of complex processes.

Experimental Workflow for Promethium Separation

The following diagram illustrates the workflow for the separation and recovery of **Promethium-147** from a mixture of fission product rare earths using ion-exchange chromatography.

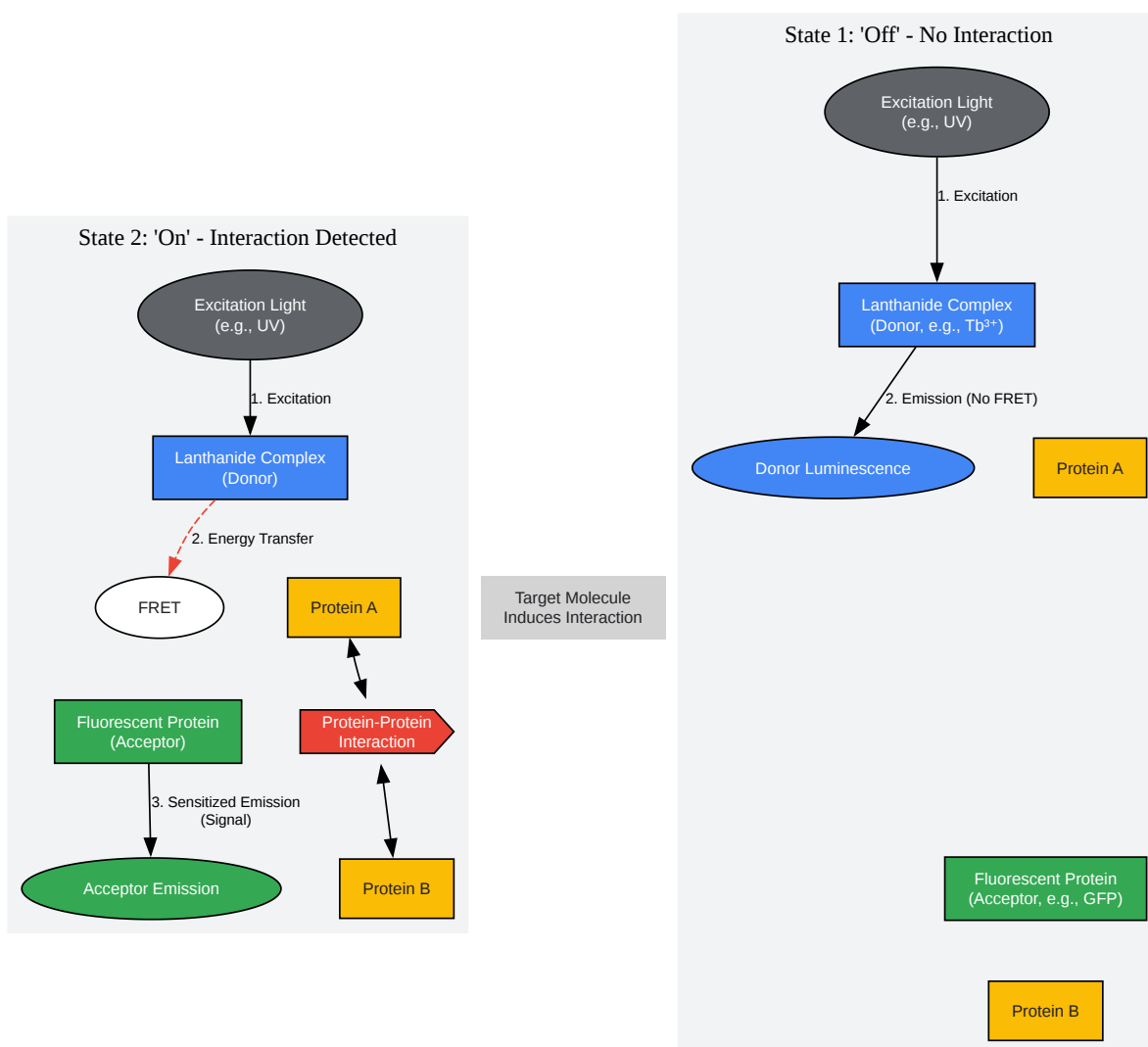


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Workflow for the ion-exchange separation of **promethium**.

Signaling Pathway for a Lanthanide-Based Biosensor

Lanthanides are integral to the development of advanced biosensors due to their unique luminescent properties. The following diagram illustrates a common mechanism, Förster Resonance Energy Transfer (FRET), in a lanthanide-based biosensor designed to detect protein-protein interactions.



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Mechanism of a lanthanide-based FRET biosensor.

Conclusion

Promethium's unique status as a radioactive-only element firmly places it as a subject of specialized study within the lanthanide series. Its properties, governed by its electron configuration and position between neodymium and samarium, are consistent with the periodic trends of the f-block elements, particularly the lanthanide contraction. The isolation of **promethium**, a feat of advanced radiochemical separation, underscores the challenges and triumphs in the field of nuclear chemistry. Furthermore, the broader applications of lanthanides, particularly in cutting-edge fields like drug development and diagnostics, highlight the continued relevance of understanding the nuanced behaviors of each member of this fascinating series. This guide serves as a foundational resource for professionals requiring a detailed and practical understanding of **promethium** and its context within the rare earth elements.

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